

# Application Note: Determination of Phoxim Residues by High-Performance Liquid Chromatography

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## Compound of Interest

Compound Name: *Phoxim*

Cat. No.: *B1677734*

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## Introduction

**Phoxim** is a broad-spectrum organophosphate insecticide and acaricide used to control a variety of pests in agriculture and veterinary medicine.[1] Monitoring its residue levels in food products and environmental samples is crucial for ensuring food safety and environmental protection. High-Performance Liquid Chromatography (HPLC) is a widely used analytical technique for the determination of **phoxim** residues due to its sensitivity, specificity, and reliability.[2][3] This application note provides a detailed protocol for the determination of **phoxim** using a reversed-phase HPLC method with UV detection.

## Principle

This method involves the extraction of **phoxim** from a sample matrix, followed by cleanup to remove interfering substances. The prepared sample is then injected into an HPLC system. Separation is achieved on a reversed-phase C18 column with an isocratic mobile phase. **Phoxim** is detected by a UV detector, and quantification is performed using an external standard method.

## Experimental Protocols

### 1. Instrumentation and Chromatographic Conditions

- HPLC System: Agilent 1200 series or equivalent, equipped with a quaternary pump, autosampler, column oven, and Diode Array Detector (DAD) or UV-Vis detector.
- Chromatographic Column: Reversed-phase C18 column (e.g., 4.6 mm x 250 mm, 5  $\mu$ m particle size).
- Mobile Phase: A mixture of acetonitrile and water (65:35 v/v) or methanol and water (70:30 v/v).<sup>[4][5]</sup> The mobile phase should be degassed before use.
- Flow Rate: 0.7 - 1.0 mL/min.
- Column Temperature: 25 °C.
- Detection Wavelength: 280 nm.
- Injection Volume: 20  $\mu$ L.

## 2. Reagents and Standards

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade or deionized)
- **Phoxim** analytical standard (purity > 98%)
- Ethyl acetate (analytical grade)
- Petroleum ether (analytical grade)
- Sodium chloride
- Anhydrous sodium sulfate

## 3. Standard Solution Preparation

- Stock Standard Solution (e.g., 100  $\mu$ g/mL): Accurately weigh 10 mg of **phoxim** standard and dissolve it in 100 mL of acetonitrile or methanol in a volumetric flask.

- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock solution with the mobile phase to obtain concentrations ranging from 0.10 to 0.50 µg/mL.

#### 4. Sample Preparation

The following is a general procedure; specific matrices may require optimization.

- Extraction:
  - For solid samples (e.g., garlic, wheat, feed): Weigh 10 g of the homogenized sample into a centrifuge tube. Add 20 mL of an appropriate extraction solvent such as acetonitrile, ethyl acetate, or petroleum ether.
  - Vortex or homogenize for 5-10 minutes.
  - For liquid samples: A liquid-liquid extraction or solid-phase extraction (SPE) may be employed.
- Salting-out (optional, for acetonitrile extraction): Add 2 g of sodium chloride, vortex for 1 minute, and centrifuge at 4000 rpm for 5 minutes.
- Cleanup:
  - Take the supernatant and pass it through a filter (e.g., 0.45 µm PTFE).
  - For complex matrices like feed, a solid-phase extraction (SPE) cleanup using an NH<sub>2</sub>-SPE column may be necessary to remove interferences.
- Final Preparation: Evaporate the solvent to dryness under a gentle stream of nitrogen and reconstitute the residue in a known volume of the mobile phase. The sample is now ready for HPLC analysis.

## Data Presentation

Table 1: Summary of Quantitative Data for **Phoxim** Determination by HPLC

Parameter	Method 1 (Feed Matrix)	Method 2 (Garlic Matrix)	Method 3 (Wheat Matrix)	Method 4 (General)
Linearity Range	0.10 - 0.50 mg/L	Not Specified	0.005 - 0.253 mg/kg	1 - 100 µg/mL
Correlation Coefficient (R <sup>2</sup> )	> 0.99	Not Specified	0.9999	> 0.999
Limit of Detection (LOD)	0.10 mg/kg	0.02 mg/kg	0.002 mg/kg	0.82 µg/mL
Limit of Quantification (LOQ)	Not Specified	Not Specified	0.006 mg/kg	2.47 µg/mL
Recovery (%)	80.0 - 88.2%	> 76%	83.3 - 106.3%	Not Specified
Relative Standard Deviation (RSD) (%)	1.6 - 6.5%	< 4%	6.5 - 8.0%	Not Specified

## Mandatory Visualization



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Caption: Experimental workflow for the determination of **phoxim** by HPLC.

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## References

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- To cite this document: BenchChem. [Application Note: Determination of Phoxim Residues by High-Performance Liquid Chromatography]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677734#high-performance-liquid-chromatography-hplc-method-for-phoxim-determination]

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